Application Note: Preparation and Handling of CCT251455 Stock Solutions in DMSO

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Compound of Interest

Compound Name: *CCT251455*

Cat. No.: *B1191725*

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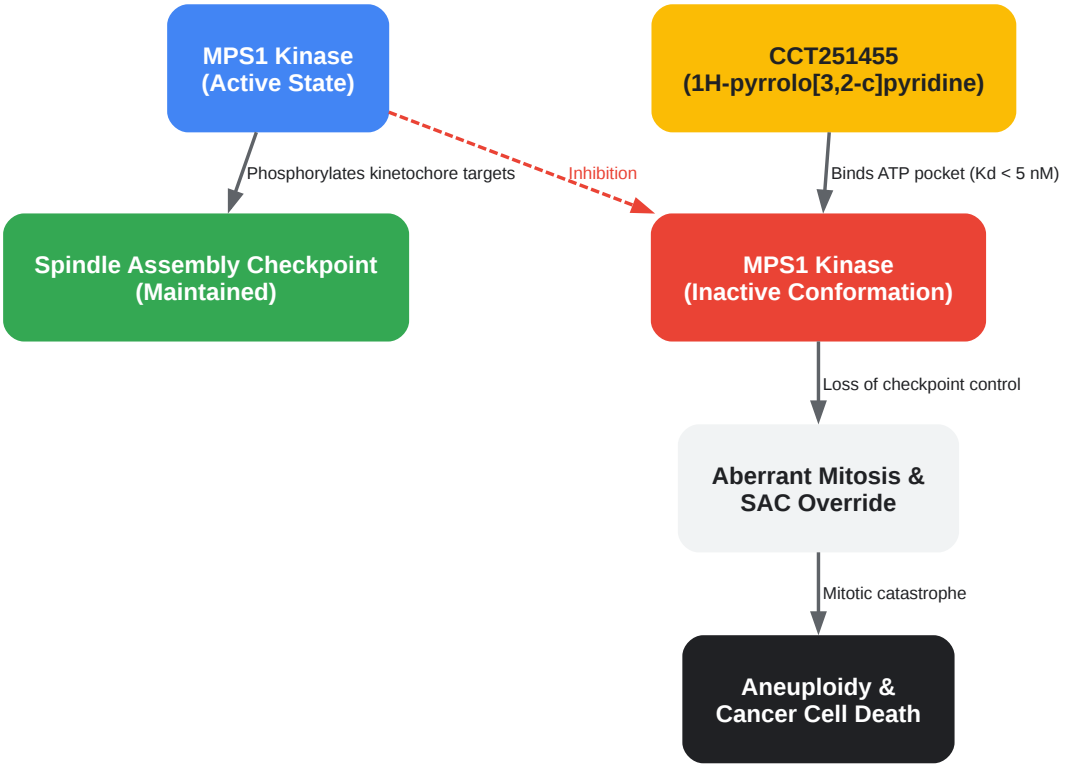
Target Audience: Research Scientists, Pharmacologists, and Drug Development Professionals
Application:In vitro kinase assays, cell viability screening, and in vivo xenograft formulation

Introduction & Pharmacological Context

CCT251455 is a highly potent, orally bioavailable, and selective inhibitor of the mitotic kinase Monopolar Spindle 1 (MPS1, also known as TTK) [1]. MPS1 is a critical regulatory kinase in the Spindle Assembly Checkpoint (SAC), a cellular mechanism that ensures proper chromosome segregation during mitosis. Aberrant overexpression of MPS1 is a hallmark of tumors exhibiting chromosomal instability and aneuploidy.

By utilizing a 1H-pyrrolo[3,2-c]pyridine scaffold, **CCT251455** stabilizes an inactive conformation of MPS1, effectively competing with ATP binding [2]. This targeted inhibition overrides the SAC, forcing cancer cells through a premature and aberrant mitosis that culminates in mitotic catastrophe and apoptosis. Because **CCT251455** is a highly hydrophobic small molecule, meticulous preparation of the master stock solution is required to prevent precipitation, ensure accurate molar dosing, and maintain long-term stability across biological replicates.

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Fig 1: Mechanism of action of **CCT251455** inhibiting MPS1 and overriding the Spindle Assembly Checkpoint.

Physicochemical Properties

Before handling, it is critical to understand the physicochemical constraints of **CCT251455**. The compound exhibits excellent solubility in Dimethyl Sulfoxide (DMSO) but is practically insoluble in aqueous buffers without proper carrier solvents [1].

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Property	Specification
Chemical Name	CCT251455
CAS Number	1400284-80-1
Molecular Weight	503.98 g/mol
Chemical Formula	C26H26ClN7O2
Appearance	Solid / Yellow Powder
Max Solubility (DMSO)	~100 mg/mL (198.42 mM)
Storage (Dry Powder)	-20°C (Stable for up to 3 years)
Storage (DMSO Stock)	-80°C (Stable for 6 to 12 months)

Experimental Protocol: Stock Solution Preparation

To ensure a self-validating and reproducible system, the following protocol integrates strict quality control checkpoints. Do not deviate from the solvent specifications, as the rigid planar structure of the compound makes it highly susceptible to crashing out of solution if hydration occurs.

Reagents and Equipment Required

- **CCT251455** Lyophilized Powder (TargetMol or equivalent high-purity vendor)
- Anhydrous DMSO (≥99.9% purity, sterile-filtered, tightly sealed)
- Equipment: Analytical balance (if aliquoting powder), vortex mixer, ultrasonic water bath, amber microcentrifuge tubes.

Step-by-Step Methodology & Causality

Step 1: Thermal Equilibration

- Action: Remove the vial of **CCT251455** from -20°C storage and place it in a desiccator at room temperature for at least 30 minutes before breaking the seal.

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- Causality: **CCT251455** powder can be hygroscopic. Opening a cold vial introduces atmospheric moisture condensation. Water ingress will cause rapid hydrolytic degradation and alter the effective molar mass, skewing downstream assay reproducibility.

Step 2: Solvent Addition

- Action: Add the calculated volume of Anhydrous DMSO (see Section 4) directly to the vial to achieve the desired master stock concentration (e.g., 10 mM or 50 mM).

- Causality: The 1H-pyrrolo[3,2-c]pyridine scaffold is highly hydrophobic. Trace water found in standard, frequently opened laboratory DMSO significantly reduces solubility, causing micro-precipitation that is invisible to the naked eye but drastically reduces the active concentration.

Step 3: Dissolution via Sonication

- Action: Vortex the vial vigorously for 30 seconds. Follow immediately with water-bath sonication for 5–10 minutes at room temperature.

- Causality: The planar structure of the compound facilitates strong intermolecular crystal lattice forces. Simple agitation is insufficient. Sonication provides the necessary cavitation energy to disrupt these forces, achieving the maximum theoretical solubility of ~100 mg/mL.

Step 4: Visual Inspection (Quality Control)

- Action: Hold the vial against a light source. The solution must be completely clear and yellow, with no particulate matter. If turbid, gently warm the solution to 37°C and re-sonicate for 5 minutes.

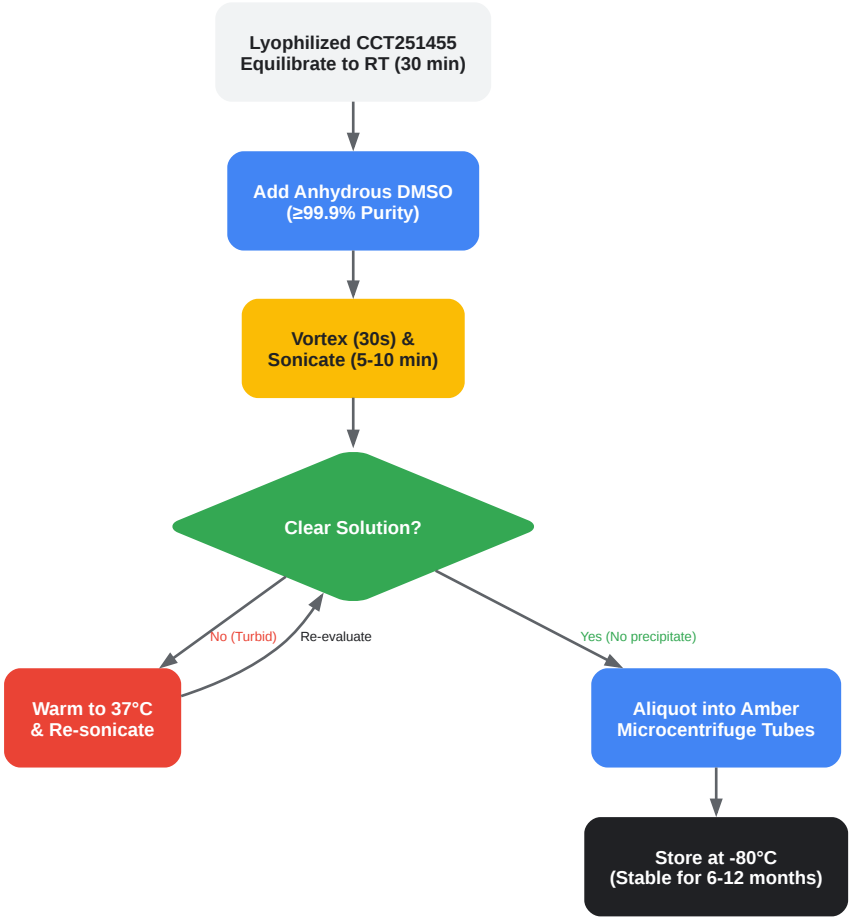
Step 5: Aliquoting and Cryopreservation

- Action: Dispense the clear solution into 10 µL to 50 µL single-use aliquots using amber microcentrifuge tubes. Immediately flash-freeze or transfer to -80°C.

- Causality: **CCT251455** is susceptible to degradation from repeated freeze-thaw cycles, which cause localized concentration gradients and precipitation. Single-use aliquots ensure

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absolute reproducibility. Amber tubes protect the heterocyclic structures from potential photo-degradation under laboratory UV/fluorescent lighting.



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Fig 2: Step-by-step workflow for the preparation and storage of **CCT251455** stock solution in DMSO.

Reconstitution Volumes for Standard Master Stocks

Use the following reference table to quickly determine the exact volume of Anhydrous DMSO required to reconstitute standard vial sizes of **CCT251455** into specific molar concentrations.

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Formula used: Volume (mL) = Mass (mg) /[Concentration (mM) × Molecular Weight (503.98 g/mol) × 10^{-3}]

Desired Concentration	Volume of DMSO for 1 mg Vial	Volume of DMSO for 5 mg Vial	Volume of DMSO for 10 mg Vial
1 mM	1.9842 mL	9.9210 mL	19.8421 mL
5 mM	0.3968 mL (396.8 µL)	1.9842 mL	3.9684 mL
10 mM	0.1984 mL (198.4 µL)	0.9921 mL (992.1 µL)	1.9842 mL
50 mM	0.0397 mL (39.7 µL)	0.1984 mL (198.4 µL)	0.3968 mL (396.8 µL)

> *Application Note for In Vivo Studies: If preparing formulations for animal dosing (e.g., oral gavage), do not use 100% DMSO directly. A recommended in vivo formulation sequence is: 10% DMSO stock + 40% PEG300 + 5% Tween-80 + 45% Saline [1]. Add these solvents strictly sequentially, ensuring the solution is completely clear before adding the next aqueous component to prevent the drug from crashing out.*

References

- Naud, S., Westwood, I. M., Faisal, A., Sheldrake, P., Bavetsias, V., Atrash, B., ... & Blagg, J. (2013). "Structure-Based Design of Orally Bioavailable 1H-Pyrrolo[3,2-c]pyridine Inhibitors of Mitotic Kinase Monopolar Spindle 1 (MPS1)." Journal of Medicinal Chemistry, 56(24), 10045-10065. Available at:[Link]

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